

Application Notes and Protocols: E6130 in Murine Colitis Models

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Compound of Interest

Compound Name: E6130
CAS No.: 1427058-33-0
Cat. No.: B1649300

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For Researchers, Scientists, and Drug Development Professionals

Introduction

E6130 is a novel, orally available small molecule modulator of the CX3C chemokine receptor 1 (CX3CR1). The interaction between CX3CR1 and its ligand, fractalkine (CX3CL1), plays a significant role in the migration and infiltration of immune cells, such as T cells and macrophages, into the intestinal mucosa. In the context of inflammatory bowel disease (IBD), this signaling pathway is often upregulated, contributing to the chronic inflammation characteristic of the disease. By modulating CX3CR1, **E6130** presents a promising therapeutic strategy for mitigating intestinal inflammation. These application notes provide recommended dosages and detailed protocols for evaluating the efficacy of **E6130** in established murine models of colitis.

Quantitative Data Summary

The following table summarizes the recommended oral dosage of **E6130** in two distinct murine colitis models as reported in scientific literature.

Murine Colitis Model	Compound	Dosage	Administration Route	Frequency	Vehicle
CD4+CD45R Bhigh T-cell Transfer	E6130	10 or 30 mg/kg	Oral gavage	Once daily	0.5% Methylcellulose
Oxazolone-Induced Colitis	E6130	10 or 30 mg/kg	Oral gavage	Once daily	0.5% Methylcellulose

Experimental Protocols

Detailed methodologies for inducing colitis and administering **E6130** are provided below. These protocols are based on established methods and the study by Wakita et al. (2017).

CD4+CD45RBhigh T-Cell Transfer Colitis Model

This model recapitulates the chronic inflammation observed in human Crohn's disease and is dependent on the transfer of naive T cells into immunodeficient mice.

Materials:

- Donor mice (e.g., BALB/c or C57BL/6)
- Recipient immunodeficient mice (e.g., C.B-17 SCID)
- Magnetic-activated cell sorting (MACS) columns and antibodies for CD4+ T cell isolation
- Fluorescence-activated cell sorting (FACS) antibodies (anti-CD4, anti-CD45RB)
- Sterile PBS
- **E6130**
- 0.5% Methylcellulose solution

Procedure:

- Isolation of CD4+ T-cells:
 - Prepare a single-cell suspension from the spleens of donor mice.
 - Enrich for CD4+ T-cells using MACS according to the manufacturer's instructions.
- Sorting of CD4+CD45RB^{high} T-cells:
 - Stain the enriched CD4+ T-cells with fluorescently labeled anti-CD4 and anti-CD45RB antibodies.
 - Using a flow cytometer, sort the cells to isolate the CD4+CD45RB^{high} population (typically the brightest 40% of CD45RB-expressing cells).
- T-cell Transfer:
 - Resuspend the sorted CD4+CD45RB^{high} T-cells in sterile PBS.
 - Inject 4×10^5 cells intraperitoneally into each recipient SCID mouse.
- **E6130** Administration:
 - Allow colitis to develop over a period of 2 to 4 weeks. Monitor mice for signs of disease such as weight loss and diarrhea.
 - Prepare a suspension of **E6130** in 0.5% methylcellulose at the desired concentration (10 or 30 mg/kg).
 - Administer the **E6130** suspension or vehicle control daily via oral gavage.
- Assessment of Colitis:
 - Monitor body weight, stool consistency, and rectal bleeding throughout the study.
 - At the study endpoint, sacrifice the mice and collect the colon for histological analysis, measurement of colon length and weight, and cytokine profiling.

Oxazolone-Induced Colitis Model

This model induces a Th2-mediated colitis that shares features with human ulcerative colitis.

Materials:

- Mice (e.g., BALB/c)
- Oxazolone (4-ethoxymethylene-2-phenyl-2-oxazolin-5-one)
- Ethanol
- Sterile PBS
- **E6130**
- 0.5% Methylcellulose solution

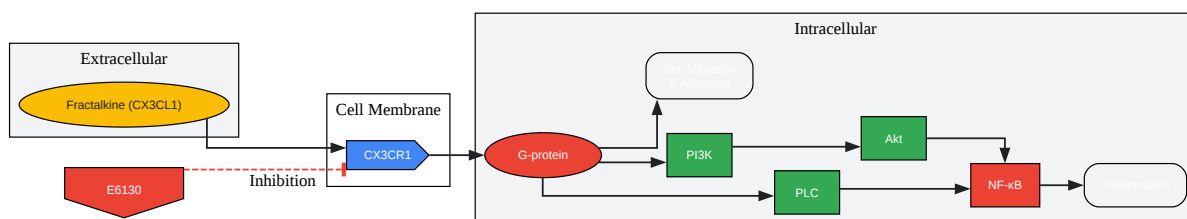
Procedure:

- Sensitization:
 - On day 0, apply a 3% (w/v) solution of oxazolone in 100% ethanol to a shaved area of the mouse's abdomen.
- Induction of Colitis:
 - On day 7, lightly anesthetize the mice.
 - Intrarectally administer a 1% (w/v) solution of oxazolone in 50% ethanol using a catheter.
- **E6130** Administration:
 - Prepare a suspension of **E6130** in 0.5% methylcellulose at the desired concentration (10 or 30 mg/kg).
 - Administer the **E6130** suspension or vehicle control daily via oral gavage, starting on the day of colitis induction or as per the study design.
- Assessment of Colitis:

- Monitor body weight and clinical signs of colitis daily.
- At the study endpoint (typically 2-4 days after induction), sacrifice the mice and collect the colon for histological examination, measurement of colon length and weight, and myeloperoxidase (MPO) activity assay.

Visualizations

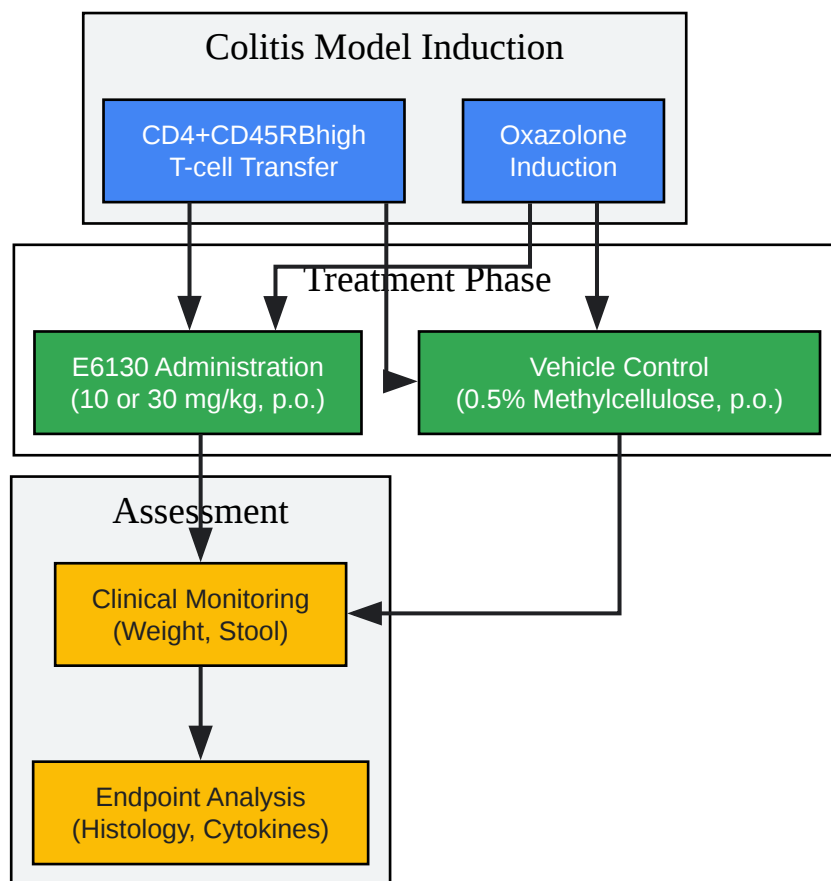
Signaling Pathway



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Caption: CX3CR1 Signaling Pathway and Inhibition by **E6130**.

Experimental Workflow



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Caption: General Experimental Workflow for **E6130** in Murine Colitis.

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